

How to ensure complete dissolution of VO-Ohpic trihydrate.

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780575

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VO-Ohpic Trihydrate Dissolution: A Technical Guide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on achieving the complete dissolution of **VO-Ohpic trihydrate** for consistent and reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **VO-Ohpic trihydrate**?

A1: The recommended solvent for preparing stock solutions of **VO-Ohpic trihydrate** is dimethyl sulfoxide (DMSO).[1][2] It is soluble in DMSO at concentrations of 25 mM or greater (≥ 50 mg/mL).[1][2] For in vivo experiments, a co-solvent system is typically required.

Q2: Is **VO-Ohpic trihydrate** soluble in aqueous solutions like water or PBS?

A2: No, **VO-Ohpic trihydrate** is poorly soluble in water.[2][3] One supplier notes solubility in PBS (pH 7.2) at approximately 1 mg/mL, though DMSO is the more common and reliable solvent for initial stock preparation.[4]

Q3: My **VO-Ohpic trihydrate** is not fully dissolving in DMSO. What should I do?

A3: If you are experiencing difficulty dissolving **VO-Ohpic trihydrate** in DMSO, you can try the following troubleshooting steps:

- Use fresh, high-quality DMSO: DMSO is hygroscopic and absorbed moisture can reduce the solubility of the compound.[\[2\]](#)
- Gentle warming: Warm the solution to 37°C for about 10 minutes.[\[5\]](#)[\[6\]](#)
- Sonication: Use an ultrasonic bath to aid dissolution.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Q4: How should I prepare **VO-Ohpic trihydrate** for in vivo animal studies?

A4: For in vivo administration, a multi-solvent system is often used to maintain solubility upon injection. A common formulation involves first dissolving the compound in DMSO, then sequentially adding other solvents like PEG300, Tween-80, and finally saline.[\[3\]](#)[\[7\]](#) It is recommended to prepare these solutions fresh on the day of use.[\[2\]](#)

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Precipitation observed after adding aqueous buffer to DMSO stock.	The compound is not soluble in aqueous solutions.	Increase the proportion of DMSO or other organic co-solvents in the final working solution. Prepare dilutions immediately before use.
Inconsistent results between experiments.	Incomplete dissolution of the compound.	Ensure complete dissolution of the stock solution by warming and/or sonicating. [5] [6] Visually inspect for any particulate matter before use.
Cloudy or hazy solution.	Use of old or wet DMSO.	Use a fresh, unopened bottle of anhydrous DMSO. [2]

Quantitative Solubility Data

Solvent	Concentration	Source
DMSO	≥ 50 mg/mL (120.42 mM)	[2] [3]
DMSO	25 mM	[1]
DMSO	>10 mM	[5] [6]
Water	< 0.1 mg/mL (insoluble)	[2] [3]
PBS (pH 7.2)	1 mg/mL	[4]
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	≥ 2.5 mg/mL (6.02 mM)	[3]
10% DMSO >> 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL (6.02 mM)	[3]

Experimental Protocols

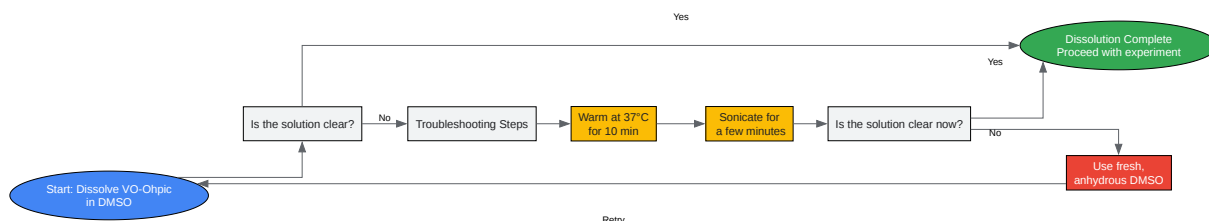
Protocol 1: Preparation of a 10 mM VO-Ohpic Trihydrate Stock Solution in DMSO

- Weigh out the required amount of **VO-Ohpic trihydrate** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the solution briefly to mix.
- If the compound is not fully dissolved, warm the tube at 37°C for 10 minutes.[\[5\]](#)[\[6\]](#)
- Following warming, place the tube in an ultrasonic bath for a few minutes to ensure complete dissolution.[\[5\]](#)[\[6\]](#)
- Visually inspect the solution to confirm there are no visible particles.
- Store the stock solution in aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[3\]](#)

Protocol 2: Preparation of an In Vivo Formulation

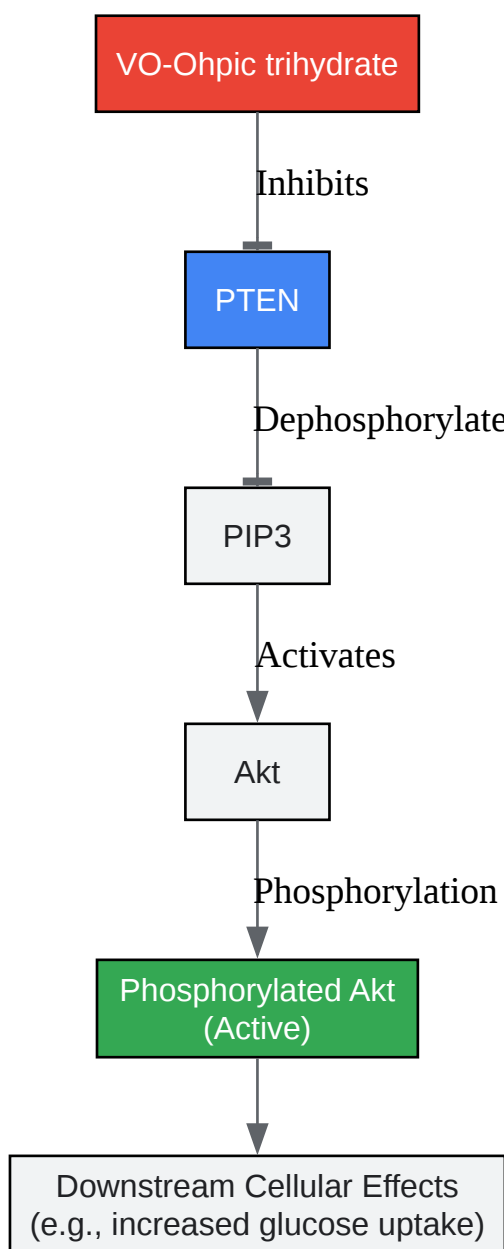
- Prepare a concentrated stock solution of **VO-Ohpic trihydrate** in DMSO (e.g., 25 mg/mL) as described in Protocol 1.
- In a separate sterile tube, add the required volume of the DMSO stock solution.
- Sequentially add the co-solvents with gentle mixing after each addition. A typical formulation is:
 - 10% DMSO (from the stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% saline^{[3][7]}
- Ensure the final solution is clear and free of precipitation.
- This working solution should be prepared fresh on the day of the experiment.^[2]

Visualizations



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Caption: Troubleshooting workflow for dissolving **VO-Ohpic trihydrate**.



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Caption: Simplified signaling pathway of PTEN inhibition by VO-Ohpic.

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